

An In-Depth Technical Guide to the Stereoisomer Properties of (3R)-3-ethylhexanal

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Compound of Interest

Compound Name: 3-Ethylhexanal

CAS No.: 18513-34-3

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Abstract

(3R)-**3-ethylhexanal** is a chiral aldehyde whose stereospecific properties are of increasing interest in fields ranging from flavor and fragrance to asymmetric synthesis and pharmaceutical development. As with many chiral molecules, the biological and physical properties of its enantiomers can differ significantly. This technical guide provides a comprehensive overview of the known properties of (3R)-**3-ethylhexanal**, including its physicochemical characteristics, spectroscopic data, and toxicological profile. Detailed experimental protocols for its synthesis and analysis are also presented, alongside a discussion of its potential biological significance. This document aims to serve as a foundational resource for researchers and professionals working with this and related chiral compounds.

Chemical and Physical Properties

The physicochemical properties of (3R)-**3-ethylhexanal** are crucial for its handling, formulation, and interaction with biological systems. While experimentally determined data for the individual

enantiomers are limited, computed values and data for the racemic mixture and related compounds provide valuable insights.

Table 1: Physicochemical Properties of **3-Ethylhexanal** and Related Compounds

Property	(3R)-3-ethylhexanal (Computed)	3-Ethylhexanal (Racemic, Experimental/Computed)	3-Methylhexanal (Experimental)
Molecular Formula	C ₈ H ₁₆ O[1]	C ₈ H ₁₆ O[2]	C ₇ H ₁₄ O[3]
Molecular Weight	128.21 g/mol [1]	128.21 g/mol [2]	114.19 g/mol [3]
Boiling Point	Not available	Not available	Not available
Density	Not available	Not available	0.800-0.805 g/mL[3]
Refractive Index	Not available	Not available	1.409-1.414[3]
XLogP3	2.6[1]	2.6[2]	2.1[3]
Hydrogen Bond Donor Count	0[1]	0[2]	0[3]
Hydrogen Bond Acceptor Count	1[1]	1[2]	1[3]
Rotatable Bond Count	5[1]	5[2]	4[3]
Exact Mass	128.120115130 Da[1]	128.120115130 Da[2]	114.104465066 Da[3]

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of (3R)-**3-ethylhexanal**. While specific spectra for the (3R)-enantiomer are not readily available in public databases, data for the racemic mixture of **3-ethylhexanal** and related compounds can be used as a reference.

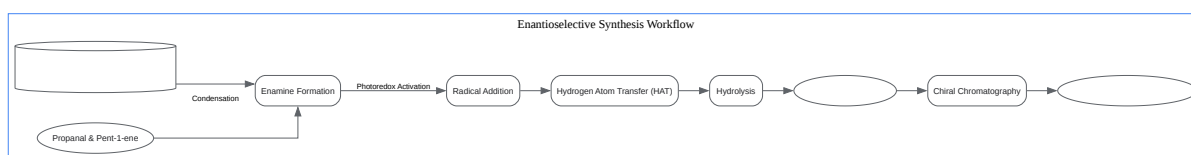
Table 2: Spectroscopic Data for **3-Ethylhexanal** and Related Compounds

Spectrum Type	3-Ethylhexanal (Racemic)	(3S)-3-Methylhexanal	3-Ethylhexane
^1H NMR	Not available	Not available	[^1H NMR Spectrum available][4]
^{13}C NMR	Not available	[^{13}C NMR Chemical Shifts available][5]	Not available
Mass Spectrum (GC-MS)	[Predicted Collision Cross Section data available][6]	Not available	Not available
IR Spectrum	Not available	Not available	Not available

Experimental Protocols

Enantioselective Synthesis of (3R)-3-ethylhexanal

The asymmetric synthesis of α -alkyl aldehydes like (3R)-3-ethylhexanal is a significant challenge in organic chemistry. Modern methods often employ organocatalysis or photoredox catalysis to achieve high enantioselectivity. The following represents a generalized workflow for the enantioselective α -alkylation of an aldehyde, which can be adapted for the synthesis of (3R)-3-ethylhexanal.



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A generalized workflow for the enantioselective synthesis of (3R)-**3-ethylhexanal**.

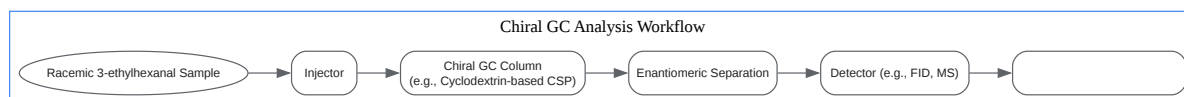
Methodology:

A plausible synthetic route involves the synergistic merger of three catalytic processes: photoredox, enamine, and hydrogen-atom transfer (HAT) catalysis.[7][8]

- **Enamine Formation:** Propanal is reacted with a chiral secondary amine organocatalyst (e.g., a derivative of proline or an imidazolidinone) to form a chiral enamine intermediate.
- **Photoredox Activation and Radical Addition:** In the presence of a suitable photocatalyst (e.g., an iridium complex) and a hydrogen-atom transfer (HAT) catalyst (e.g., a thiol), visible light irradiation initiates a single-electron transfer (SET) process. This generates a reactive enaminy radical which then undergoes addition to an olefin, such as pent-1-ene.
- **Hydrogen Atom Transfer and Hydrolysis:** The resulting carbon-centered radical is trapped by the HAT catalyst. Subsequent hydrolysis of the iminium ion intermediate yields the enantioenriched α -alkylated aldehyde, (3R)-**3-ethylhexanal**, and regenerates the organocatalyst.
- **Purification:** The final product is purified, and the enantiomeric excess is determined using chiral gas chromatography.

Chiral Gas Chromatography (GC) Analysis

The separation and quantification of the enantiomers of **3-ethylhexanal** can be achieved using chiral gas chromatography. This technique relies on a chiral stationary phase (CSP) that interacts differently with the two enantiomers, leading to different retention times.



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Workflow for the chiral GC analysis of **3-ethylhexanal** enantiomers.

Methodology:

- **Column Selection:** A capillary gas chromatography column with a chiral stationary phase, such as a derivatized cyclodextrin, is used.
- **Sample Preparation:** The sample containing the **3-ethylhexanal** enantiomers is dissolved in a suitable solvent.
- **Injection and Separation:** The sample is injected into the GC system. As the sample travels through the chiral column, the enantiomers interact differently with the CSP, resulting in their separation.
- **Detection:** A flame ionization detector (FID) or a mass spectrometer (MS) is used to detect the separated enantiomers as they elute from the column.
- **Quantification:** The relative amounts of the (3R) and (3S) enantiomers can be determined by integrating the areas of their respective peaks in the chromatogram.

Biological Activity and Toxicology

The biological activity of chiral molecules is often stereospecific, as biological systems (e.g., receptors, enzymes) are themselves chiral. While specific data for (3R)-**3-ethylhexanal** is lacking, general principles and data for related compounds can be considered.

Olfactory Properties

It is well-established that the enantiomers of a chiral odorant can have different smells, both in character and intensity.^{[9][10]} For example, the enantiomers of carvone are perceived as spearmint and caraway. It is highly probable that (3R)-**3-ethylhexanal** and its (3S)-enantiomer also possess distinct olfactory properties. Further research is needed to characterize these differences.

Toxicological Profile

Toxicological data specific to the individual enantiomers of **3-ethylhexanal** are not available. However, studies on the racemic mixture of 2-ethylhexanal provide some general toxicological

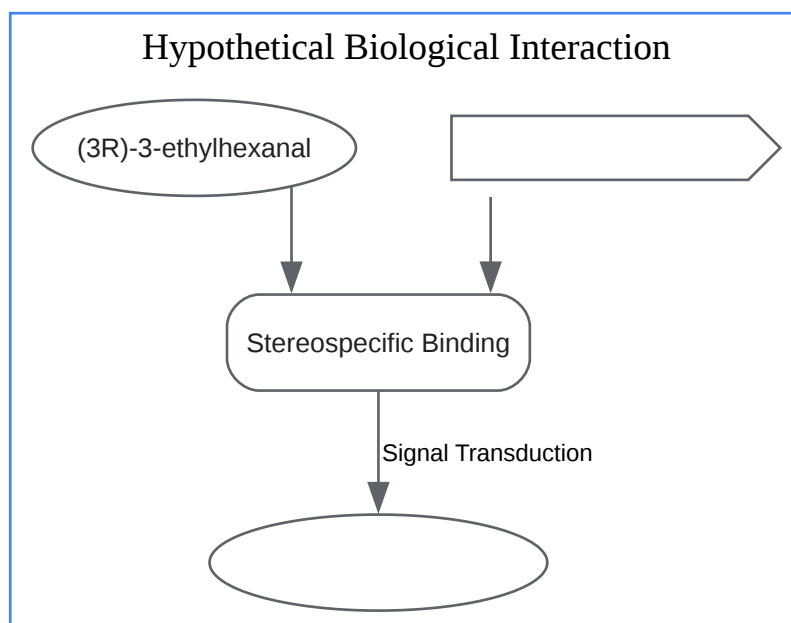
information. It is classified as a flammable liquid and vapor, causes skin and serious eye irritation, and may cause respiratory irritation.[2] The acute oral and dermal toxicities are considered low. It is important to note that the toxicity of the individual enantiomers could differ.

Table 3: GHS Hazard Statements for **3-Ethylhexanal** (Racemic)

Hazard Code	Description
H226	Flammable liquid and vapor[2]
H315	Causes skin irritation[2]
H319	Causes serious eye irritation[2]
H335	May cause respiratory irritation[2]

Signaling Pathways and Logical Relationships

Due to the limited research on the specific biological activities of (3R)-**3-ethylhexanal**, no established signaling pathways involving this molecule have been elucidated. However, as an aldehyde, it has the potential to interact with various biological macromolecules. The following diagram illustrates a hypothetical interaction based on the general reactivity of aldehydes.



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A hypothetical model for the stereospecific interaction of (3R)-**3-ethylhexanal** with a biological target.

Conclusion

(3R)-**3-ethylhexanal** is a chiral molecule with potential applications in various scientific and industrial domains. This technical guide has summarized the currently available information on its properties, synthesis, and analysis. A significant gap in experimentally determined data for the individual enantiomers is evident, highlighting the need for further research. Future studies should focus on the experimental determination of the physicochemical and spectroscopic properties of both (3R)- and (3S)-**3-ethylhexanal**, the development of optimized and detailed enantioselective synthesis and analysis protocols, and the investigation of their distinct biological activities and toxicological profiles. Such data will be invaluable for the safe and effective application of these chiral molecules.

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